

Application Notes and Protocols: Preparation of N-Oxalylglycine Stock Solution in DMSO

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Compound of Interest

Compound Name: *N-Oxalylglycine*

Cat. No.: *B131530*

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Introduction

N-Oxalylglycine (NOG), a cell-permeable analog of α -ketoglutarate, is a widely utilized inhibitor of α -ketoglutarate-dependent dioxygenases, including the Jumonji C (JmjC) domain-containing histone demethylases and prolyl hydroxylase domain (PHD) enzymes.^{[1][2][3]} Accurate and consistent preparation of **N-Oxalylglycine** stock solutions is critical for reliable experimental outcomes in cell-based assays and in vitro studies. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **N-Oxalylglycine** due to its good solubilizing capacity for this compound.^{[4][5][6]}

This document provides a detailed protocol for the preparation, storage, and handling of **N-Oxalylglycine** stock solutions using DMSO.

Physicochemical Properties and Solubility

A summary of the key quantitative data for **N-Oxalylglycine** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₄ H ₅ NO ₅	[1][4][5]
Molecular Weight	147.09 g/mol	[1][7]
Appearance	Crystalline solid	[4][5]
Purity	≥98%	[4][5][8]
Solubility in DMSO	~10 mg/mL	[4][5][6]
Solubility in Water	>10 mg/mL	[3][9]
Storage (Solid)	-20°C for ≥ 4 years	[4][5]
Storage (in Solvent)	-80°C for up to 1 year	[7]

Experimental Protocol: Preparation of a 100 mM N-Oxalylglycine Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **N-Oxalylglycine** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for various assays.

Materials:

- **N-Oxalylglycine** (crystalline solid, ≥98% purity)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Inert gas (e.g., argon or nitrogen)

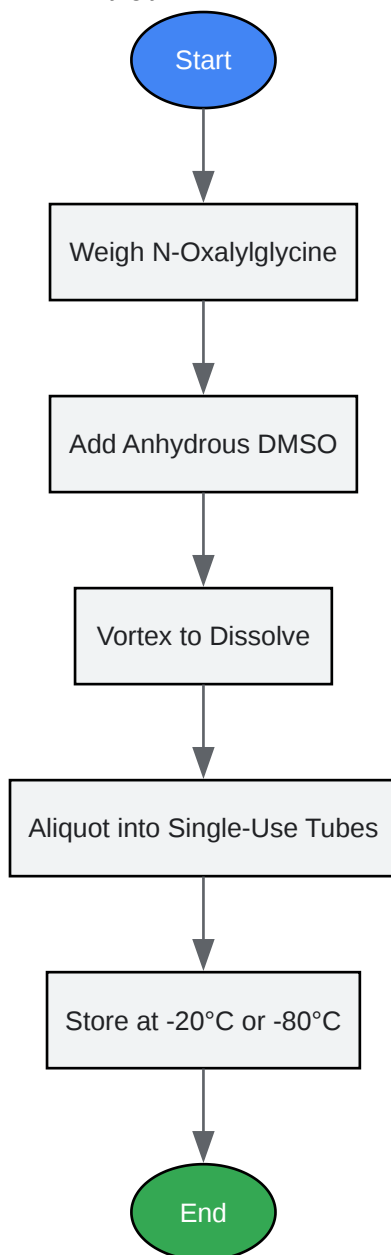
Procedure:

- Pre-handling Precautions: Before opening, centrifuge the vial of **N-Oxalylglycine** powder to ensure all the solid is at the bottom of the vial. This is especially important for small quantities.
- Weighing **N-Oxalylglycine**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **N-Oxalylglycine**. For example, to prepare 1 mL of a 100 mM stock solution, you will need 14.71 mg of **N-Oxalylglycine**.
 - Calculation:
 - $\text{Volume of DMSO (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass of N-Oxalylglycine (g)}$
 - $0.001 \text{ L} \times 0.1 \text{ mol/L} \times 147.09 \text{ g/mol} = 0.014709 \text{ g} = 14.71 \text{ mg}$
- Solvent Addition:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **N-Oxalylglycine**. For the example above, add 1 mL of DMSO.
 - For enhanced stability, it is recommended to use DMSO that has been purged with an inert gas like argon or nitrogen to remove dissolved oxygen.[\[4\]](#)
- Dissolution:
 - Tightly cap the tube.
 - Vortex the solution until the **N-Oxalylglycine** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) can aid dissolution if necessary, though it is generally soluble at room temperature.
- Storage:

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles the main stock undergoes.
- Store the aliquots at -20°C or -80°C. For long-term storage (up to one year), -80°C is recommended.[\[7\]](#)
- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Workflow for Preparing **N-Oxalylglycine** Stock Solution

Workflow for N-Oxalylglycine Stock Solution Preparation



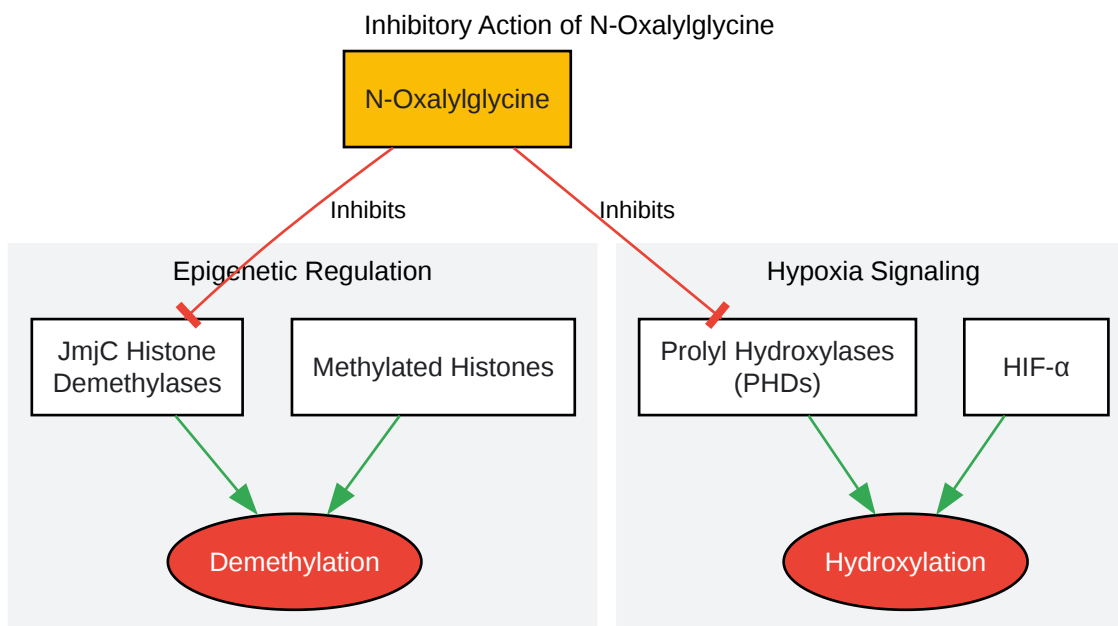
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Caption: A flowchart illustrating the key steps in preparing an **N-Oxalylglycine** stock solution in DMSO.

Signaling Pathway Inhibition by N-Oxalylglycine

N-Oxalylglycine functions as a competitive inhibitor of α -ketoglutarate-dependent dioxygenases. These enzymes play crucial roles in various cellular processes, including

epigenetic regulation and hypoxia signaling. The diagram below illustrates the inhibitory action of **N-Oxalylglycine** on two major classes of these enzymes.



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Caption: **N-Oxalylglycine** inhibits JmJc histone demethylases and prolyl hydroxylases, impacting epigenetic regulation and hypoxia signaling.

Important Considerations

- **DMSO Quality:** Use high-purity, anhydrous DMSO to prevent compound degradation. DMSO is hygroscopic and will readily absorb water from the atmosphere.
- **Final DMSO Concentration in Assays:** When diluting the stock solution into aqueous buffers or cell culture media, ensure the final concentration of DMSO is low (typically <0.5%) to avoid solvent-induced cellular toxicity or off-target effects.^[10]
- **Safety Precautions:** **N-Oxalylglycine** should be handled in a laboratory setting with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Consult the Safety Data Sheet (SDS) for detailed safety information.^[4]

- Aqueous Solutions: While **N-Oxalylglycine** is soluble in aqueous buffers like PBS (pH 7.2) at approximately 10 mg/mL, it is not recommended to store aqueous solutions for more than one day.[4] For experiments requiring an aqueous solution, it is best to prepare it fresh from the solid material or by diluting the DMSO stock solution immediately before use.

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